Technical Profile: (3-Chlorobenzyl)hydrazine Hydrochloride

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Compound of Interest	
Compound Name:	*(3-Chlorobenzyl)hydrazine hydrochloride*
CAS No.:	*260057-49-6*
Cat. No.:	*B1452339*

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Executive Summary & Chemical Identity[1][2]

(3-Chlorobenzyl)hydrazine hydrochloride is a hydrazine-based enzyme inhibitor structurally analogous to the widely utilized neuropharmacological probe NSD-1015 (3-hydroxybenzylhydrazine).[1] It functions primarily as an inhibitor of Aromatic L-amino acid decarboxylase (AADC), the rate-limiting enzyme responsible for converting L-DOPA to dopamine and 5-HTP to serotonin.[1]

While NSD-1015 is the standard reference for AADC inhibition, the chlorinated derivative is frequently employed in Structure-Activity Relationship (SAR) studies to probe the steric and electronic requirements of the AADC active site. The chlorine substitution at the meta position alters lipophilicity and metabolic stability compared to the hydroxyl group, making it a critical tool for detailed kinetic profiling.

Physicochemical Characterization[1][3][4][5]

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Property	Data
IUPAC Name	(3-Chlorophenyl)methylhydrazine hydrochloride
Common Reference	3-Chlorobenzylhydrazine HCl
CAS Number	260057-49-6 (HCl salt); 1260787-89-0 (2HCl)
Molecular Formula	$C_7H_9ClN_2$[1][2][3] · HCl
Molecular Weight	193.07 g/mol (HCl salt)
Solubility	Soluble in Water, Methanol, DMSO
Appearance	White to off-white crystalline solid
Storage	-20°C, Hygroscopic, store under inert gas (Ar/N_2)

Pharmacological Mechanism: Suicide Inhibition

The efficacy of (3-Chlorobenzyl)hydrazine stems from its reactivity with Pyridoxal-5'-phosphate (PLP), the essential cofactor for AADC.[1] Unlike competitive inhibitors that merely occupy the active site, hydrazine derivatives often act as mechanism-based inactivators (suicide inhibitors).[1]

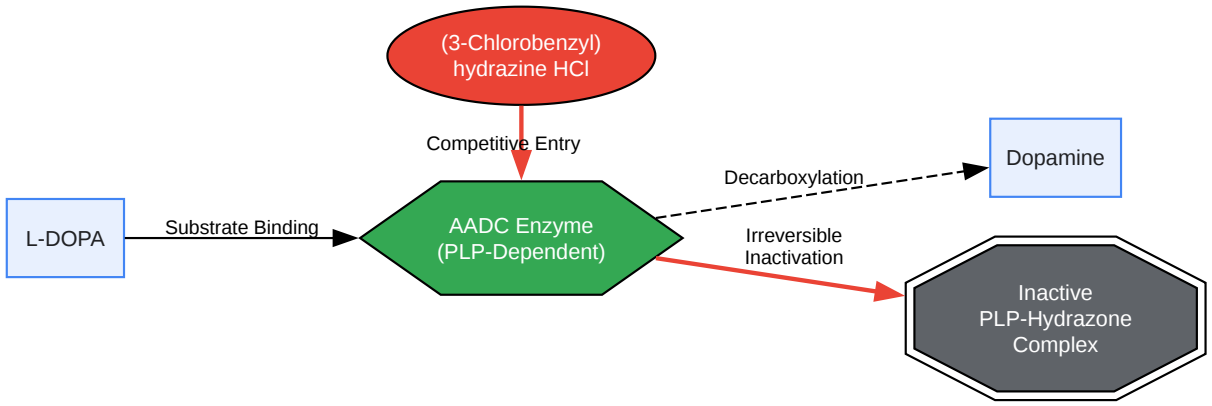
Mechanism of Action[6][7][8]

- Entry: The inhibitor enters the AADC active site, mimicking the substrate (L-DOPA).[1]
- Schiff Base Formation: The hydrazine moiety attacks the aldehyde group of the enzyme-bound PLP cofactor.[1]
- Irreversible Complex: This forms a stable hydrazone complex (PLP-Hydrazine adduct) that cannot be hydrolyzed, effectively permanently disabling the enzyme.[1]

Pathway Visualization (DOT)

The following diagram illustrates the interruption of the catecholamine biosynthetic pathway.

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Figure 1: Mechanism of AADC inactivation. The inhibitor forms a stable complex with the PLP cofactor, preventing the conversion of L-DOPA to Dopamine.

Experimental Protocol: In Vivo L-DOPA Accumulation Assay

The most robust application of this compound is measuring the in vivo synthesis rate of monoamines. By blocking AADC, the precursor (L-DOPA) accumulates linearly over time.[1] This accumulation rate is a direct index of Tyrosine Hydroxylase (TH) activity.[1]

Note: While NSD-1015 is the historical standard, this protocol is adapted for the (3-Chlorobenzyl) analog, which exhibits similar kinetics.

Reagents & Preparation[1][4][5][6][9]

- Vehicle: 0.9% Saline (prepare fresh; hydrazines oxidize in solution).[1]
- Dosage: 100 mg/kg (i.p.).[1] This dose is historically established to achieve >95% AADC inhibition in rodent models [1].[1]
- Subjects: C57BL/6 Mice or Sprague-Dawley Rats.

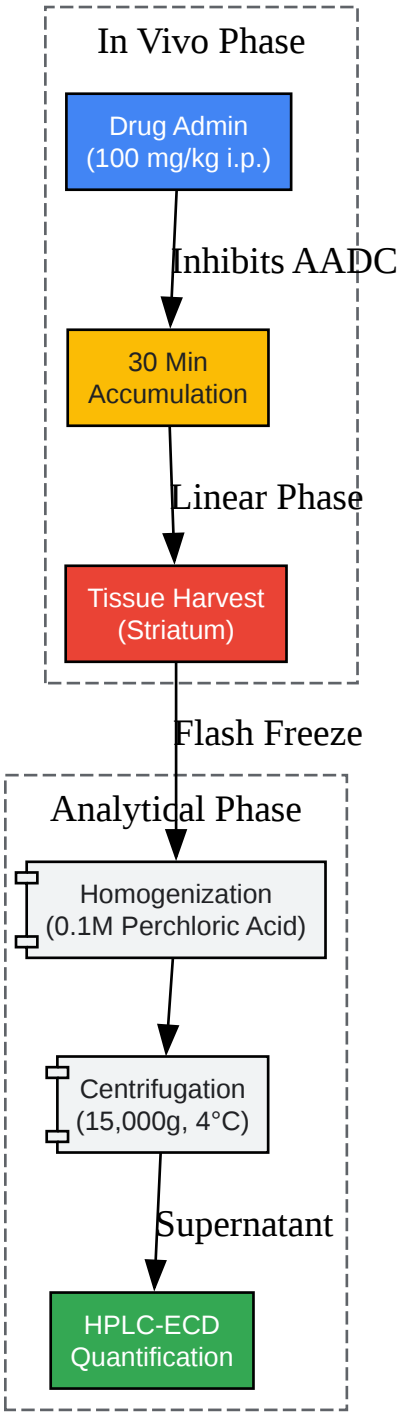
Workflow Steps

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- Acclimatization: Handle animals for 3 days prior to reduce stress-induced catecholamine fluctuations.
- Administration: Inject (3-Chlorobenzyl)hydrazine HCl (100 mg/kg, i.p.).
- Accumulation Period:
  - Critical Causality: Wait exactly 30 minutes.
  - Reasoning: Accumulation is linear only for 30–40 minutes.[1] Beyond this, feedback inhibition by L-DOPA on Tyrosine Hydroxylase blunts the data.[1]
- Tissue Collection: Decapitate and rapidly dissect the striatum (or region of interest).[1] Flash freeze in liquid nitrogen immediately to prevent post-mortem degradation.[1]
- Analysis: Quantify L-DOPA levels via HPLC-ECD (Electrochemical Detection).

Experimental Workflow Diagram

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Figure 2: Step-by-step workflow for the L-DOPA accumulation assay using AADC inhibition.

Chemical Synthesis Route[1][4][5]

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For researchers requiring custom synthesis (e.g., isotopic labeling), the reaction between 3-chlorobenzyl chloride and hydrazine hydrate is the standard route.

Reaction Scheme

Detailed Methodology [2]

- Reactants: Dissolve 3-chlorobenzyl chloride (10 mmol) in absolute ethanol (20 mL).
- Addition: Add Hydrazine hydrate (50 mmol, 5 eq) dropwise. Excess hydrazine prevents the formation of the bis-alkylated byproduct.
- Reflux: Heat to reflux (80°C) for 2 hours. Monitor via TLC (System: DCM/MeOH 9:1).
- Workup: Evaporate ethanol/excess hydrazine under reduced pressure.
- Extraction: Dissolve residue in water, basify with NaOH, and extract with diethyl ether.
- Salt Formation: Dry the ether layer ($MgSO_4$), filter, and add ethanolic HCl dropwise until precipitation is complete.[1]
- Purification: Recrystallize from Ethanol/Ether.

Safety & Toxicology (HSE Profile)

Hydrazine derivatives possess significant toxicity profiles that require strict adherence to safety protocols.[1]

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Hazard Class	Statement	Precaution
Acute Toxicity	Toxic if swallowed or inhaled.[1][4][5]	Use Fume Hood.[1] Wear N95/P100 respirator if handling powder.[1]
Skin Irritation	Causes skin and eye irritation.[1][4][3][5][6]	Double nitrile gloves recommended.[1]
Reactivity	Hygroscopic; Oxidizes in air.[1]	Store under Nitrogen/Argon.[1] Prepare solutions immediately before use.
Neurotoxicity	Seizure risk at high doses.[1]	Do not exceed 200 mg/kg in animal models without seizure prophylaxis.[1]

Self-Validating Safety Check: Before injection, check the solution color. If the saline solution turns yellow or pink, auto-oxidation has occurred.[1] Discard immediately, as the breakdown products (diazenes) are cytotoxic and will invalidate enzyme inhibition data.[1]

References

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